

2-Methoxy-2-methylheptane: A Versatile Solvent and Potential Synthetic Intermediate

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Compound of Interest

Compound Name: 2-Methoxy-2-methylheptane

Cat. No.: B3057090

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Introduction

2-Methoxy-2-methylheptane is a tertiary ether that has garnered significant attention primarily as a high-performance fuel additive, offering a safer alternative to methyl tert-butyl ether (MTBE) due to its lower water solubility.^{[1][2]} Beyond its application in the fuel industry, it serves as a valuable non-polar solvent and an intermediate in organic synthesis, including for the potential development of pharmaceuticals and pesticides.^{[2][3][4]} This document provides an overview of its synthesis, properties, and known applications in the context of organic chemistry, alongside detailed experimental protocols where information is available.

Physicochemical Properties

A summary of the key physicochemical properties of **2-methoxy-2-methylheptane** is presented in Table 1. This data is essential for its application as a solvent and for the design of reaction and purification processes.

Property	Value	Reference
Molecular Formula	C ₉ H ₂₀ O	[3]
Molecular Weight	144.25 g/mol	[1]
Boiling Point	~132-136 °C	[4]
Density	~0.759 g/cm ³	[4]
Solubility	Soluble in organic solvents like ether and acetone. Low solubility in water.	[2][4]
XLogP3	3.0	[3]
Hydrogen Bond Donor Count	0	[3]
Hydrogen Bond Acceptor Count	1	[3]

Table 1: Physicochemical Properties of **2-Methoxy-2-methylheptane**

Applications in Organic Synthesis

While widely cited as a solvent and intermediate, specific, well-documented applications of **2-methoxy-2-methylheptane** as a reagent or protecting group in multi-step organic synthesis are not readily available in the surveyed literature. Its primary roles in a laboratory setting are detailed below.

As a Non-Polar Solvent

With its ether functionality and hydrocarbon chain, **2-methoxy-2-methylheptane** functions as a non-polar solvent.[3][5] Its relatively high boiling point makes it suitable for reactions requiring elevated temperatures. It can be used as a substitute for other ether solvents, such as diethyl ether or tetrahydrofuran, particularly when a higher boiling point is desired.

As a Synthetic Intermediate

2-Methoxy-2-methylheptane is described as an intermediate in organic synthesis, potentially for the production of pharmaceuticals and pesticides.[4] However, specific reaction pathways

and transformations originating from **2-methoxy-2-methylheptane** are not detailed in the available literature. Its synthesis from 2-methyl-1-heptene is the most thoroughly documented aspect of its chemistry.

Experimental Protocols

The synthesis of **2-methoxy-2-methylheptane** is a well-established process.

Synthesis of 2-Methoxy-2-methylheptane via Etherification

The industrial production of **2-methoxy-2-methylheptane** is achieved through the acid-catalyzed liquid-phase etherification of 2-methyl-1-heptene with methanol.[1][2] This reversible, exothermic reaction is often optimized using technologies like reactive distillation to achieve high yields.[1]

Reaction:

Key Reaction Parameters:

Parameter	Condition	Reference
Reactants	2-methyl-1-heptene, Methanol	[1]
Catalyst	Acid catalyst (e.g., Amberlyst-35 wet)	[2]
Reaction Type	Liquid-phase, reversible, exothermic	[1]
Side Reactions	Formation of 2-methyl-2-heptanol and dimethyl ether	[1]

Table 2: Reaction Parameters for the Synthesis of **2-Methoxy-2-methylheptane**

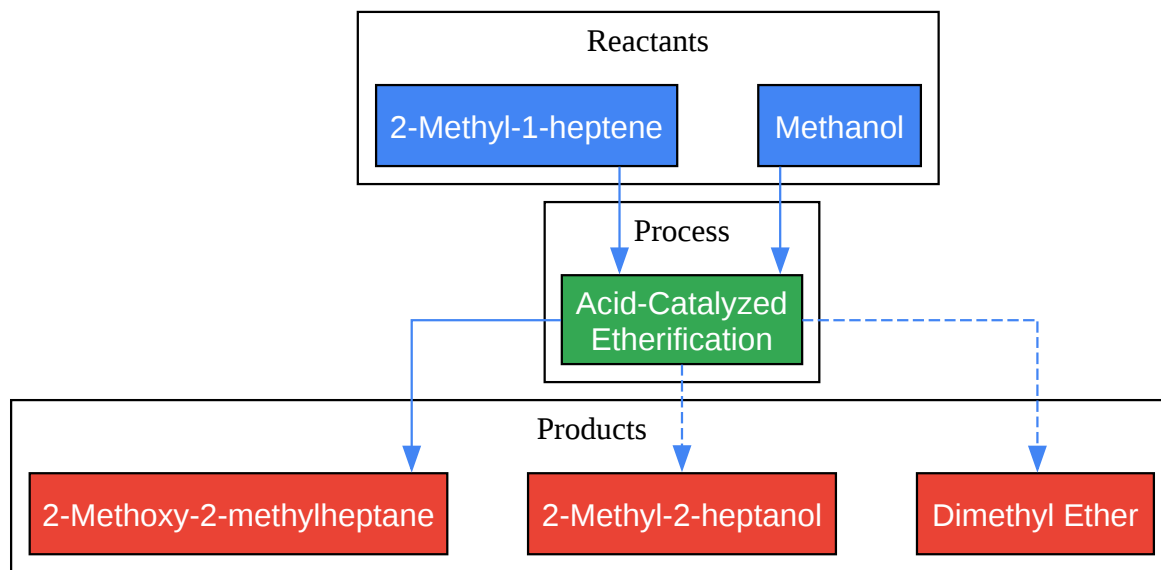
Protocol for Synthesis:

A detailed laboratory-scale protocol is not explicitly provided in the search results. However, a general procedure can be inferred:

- **Reactor Setup:** A stirred batch reactor is charged with 2-methyl-1-heptene and an acidic catalyst (e.g., a sulfonic acid resin).
- **Reactant Addition:** Methanol is added to the reactor. An excess of one reactant may be used to drive the equilibrium towards the product.^[2]
- **Reaction Conditions:** The mixture is heated to the desired reaction temperature, typically below 400 K to maintain catalyst activity.^[2] The reaction is carried out under constant stirring.
- **Monitoring:** The reaction progress is monitored by techniques such as gas chromatography (GC) to determine the conversion of reactants and the formation of the product.
- **Work-up and Purification:** Upon completion, the catalyst is filtered off. The resulting mixture, which may contain unreacted starting materials, the desired product, and byproducts, is then purified. Distillation is a common method for separating **2-methoxy-2-methylheptane** from the lower-boiling methanol and the higher-boiling 2-methyl-2-heptanol.^[1]

Process Visualization

The synthesis of **2-methoxy-2-methylheptane** involves a straightforward etherification reaction. The logical flow of this process is depicted below.



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Caption: Synthesis of **2-Methoxy-2-methylheptane**.

Conclusion

2-Methoxy-2-methylheptane is a compound with established applications as a fuel additive and a non-polar solvent in organic synthesis. While its role as a synthetic intermediate is frequently mentioned, specific, detailed examples of its use as a reagent or protecting group are not prevalent in the accessible literature. The most well-documented chemical process involving this compound is its own synthesis via the etherification of 2-methyl-1-heptene and methanol. Further research would be beneficial to explore and document its potential reactivity and applications in transformative organic synthesis.

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